

Ozarelix stock solution concentration optimization

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Compound Focus: Ozarelix

CAS No.: 295350-45-7

Cat. No.: S548652

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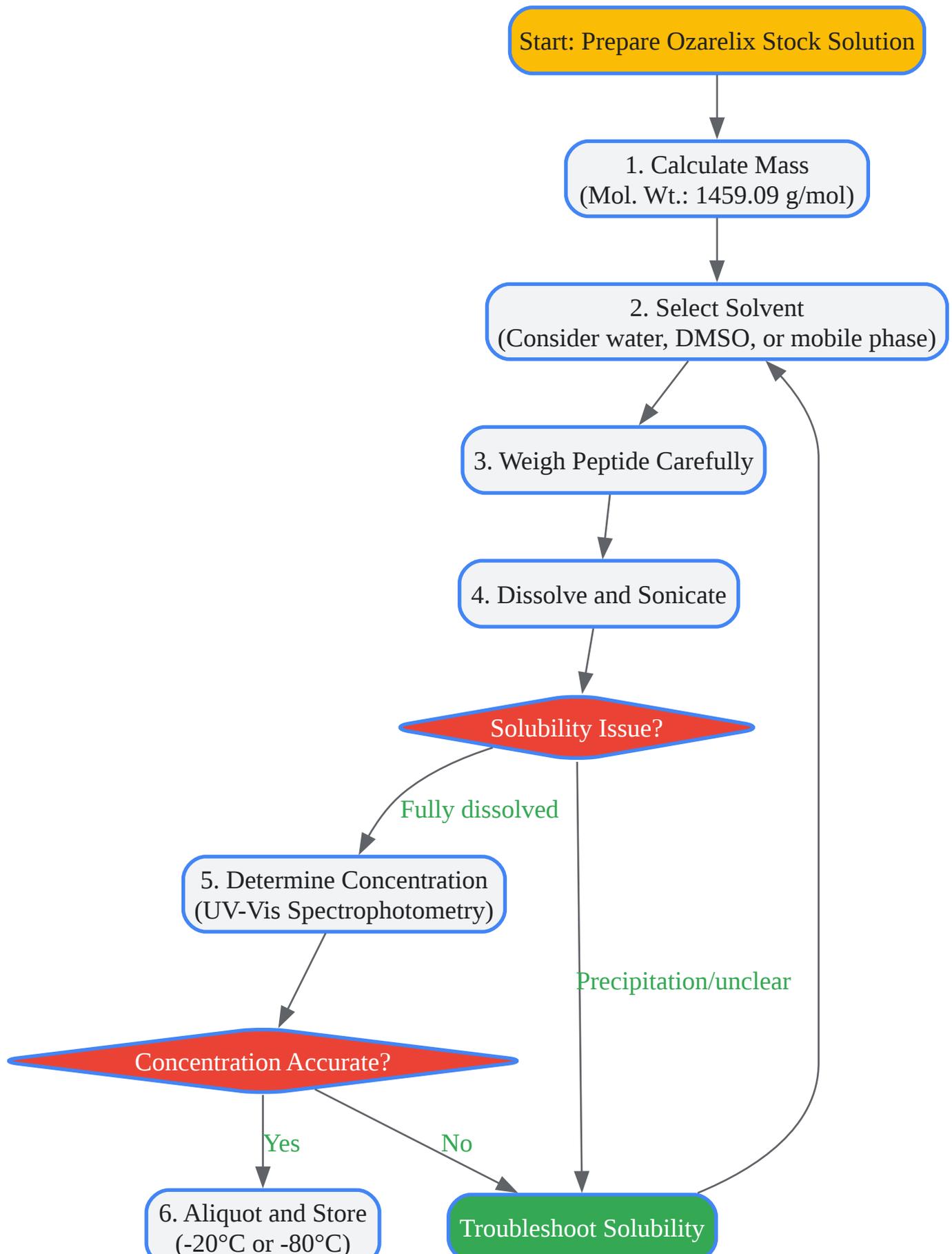
Ozarelix Key Data Summary

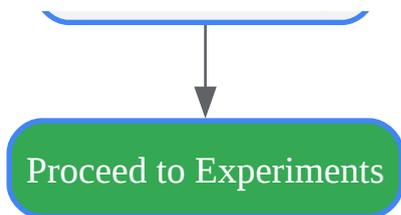
Category	Parameter	Value / Information	Source / Context
Basic Chemistry	Molecular Formula	C72H96CIN17O14	[1] [2] [3]
	Molecular Weight	1459.09 g/mol (or 1459.12 g/mol)	[2] [3]
	CAS Number	295350-45-7	[1] [2] [3]
Biological Activity	Mechanism of Action	GnRH Receptor Antagonist	[1] [4] [5]
	Key In Vitro Findings	Induces apoptosis; arrests cell cycle in G2/M phase; inhibits proliferation of PC3 and DU145 prostate cancer cell lines [4] [3].	
Analytical Methods (Reference)	LC-MS/MS Method	A validated method for a similar peptide (LXT-101) exists. Mobile Phase: Acetonitrile/Water/Formic Acid	

Category	Parameter	Value / Information	Source / Context
		(20:80:0.1, v/v/v). Column: C18 (50 x 2.1 mm, 5µm). Useful for purity checks [6].	

Suggested Experimental Workflow for Stock Solution Preparation

Since standard protocols are not available, the following workflow synthesizes common laboratory practices for peptide handling with the snippets of information found. You can use this as a template for your troubleshooting guide.





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Frequently Asked Questions & Troubleshooting

Here are some potential FAQs that address common issues, based on general peptide expertise and the retrieved information.

Q1: What solvent should I use to prepare my **Ozarelix** stock solution?

- **A:** A universal solvent is not specified in the literature. Common choices for peptides include:
 - **Sterile Water:** For initial dissolution, if solubility is sufficient.
 - **DMSO:** A very common solvent for making high-concentration stock solutions for *in vitro* assays. Note that the final DMSO concentration in cell culture should typically not exceed 0.1%.
 - **Mobile Phase Mimic:** Based on the analytical method for LXT-101 [6], a mixture of water and acetonitrile (with a small amount of formic acid) could be an excellent solvent for **Ozarelix**, especially for HPLC-related work. Start with a high-water content ratio and experiment.

Q2: My **Ozarelix** solution is cloudy or has precipitate. What should I do?

- **A:** Peptide aggregation is a known challenge [7].
 - **Gentle Warming:** Briefly warm the solution in your hands or at 37°C with gentle shaking.
 - **Sonication:** Sonicate the solution in a water bath for 5-15 minutes.
 - **Adjust Solvent:** If the above fails, consider adding a small amount of organic solvent like acetonitrile or DMSO to improve solubility.
 - **Vortexing:** Ensure vigorous vortexing during dissolution.

Q3: How should I store **Ozarelix** stock solutions, and what is their stability?

- **A:**
 - **Powder:** Store the lyophilized powder at -20°C or -80°C, desiccated.
 - **Solution:** For short-term use (a week), store at 4°C. For long-term storage, prepare aliquots and store at -20°C or -80°C. Avoid multiple freeze-thaw cycles, as this can degrade the peptide and promote aggregation. The stability of a specific solution is highly dependent on the solvent and concentration; it must be determined empirically.

Q4: How can I verify the concentration and purity of my stock solution?

- **A:** The most reliable method is using an analytical technique like HPLC or LC-MS/MS. You can adapt the validated method described for LXT-101 [6], which uses a C18 column and a mobile phase of acetonitrile/water/formic acid. A standard UV-Vis spectrophotometer can also be used if the molar extinction coefficient of **Ozarelix** is known or determined.

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References

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